

AN3661: A Technical Guide to a Novel Antimalarial Benzoxaborole

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Compound of Interest

Compound Name: AN3661

Cat. No.: B1392757

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Abstract

AN3661 is a novel benzoxaborole compound with potent antimalarial activity against multiple strains of *Plasmodium falciparum*, including those resistant to existing drugs. Its unique mechanism of action, targeting the *P. falciparum* cleavage and polyadenylation specificity factor subunit 3 (PfCPSF3), presents a promising new avenue for the development of next-generation antimalarial therapies. This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and biological activity of **AN3661**, supplemented with detailed experimental protocols for its synthesis and evaluation.

Chemical Structure and Properties

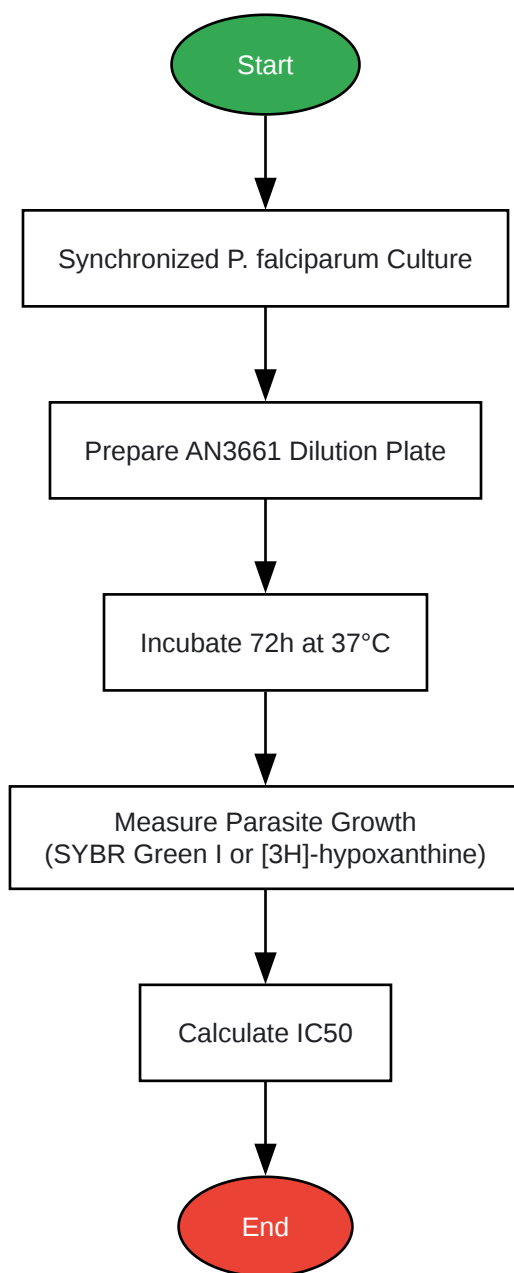
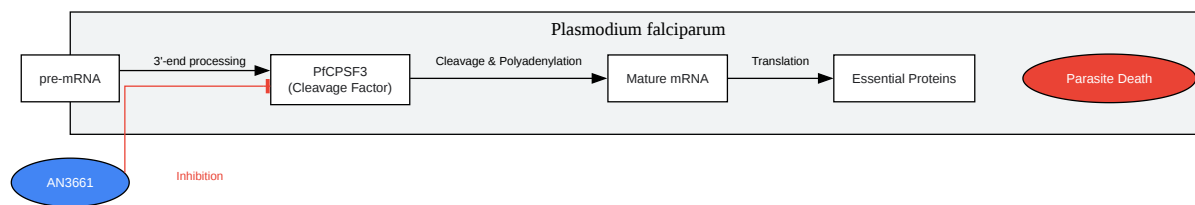
AN3661, chemically known as 7-((2'-carboxylic acid) ethyl) benzoxaborole, is a synthetic organic compound belonging to the benzoxaborole class. The presence of a boron atom within the heterocyclic ring system is a key feature of this chemical series and is essential for its biological activity.

| Property | Value |
|-------------------|--|
| IUPAC Name | 3-(1-hydroxy-1,3-dihydro-2,1-benzoxaborol-7-yl)propanoic acid |
| Molecular Formula | C10H11BO4 |
| Molecular Weight | 206.00 g/mol |
| Canonical SMILES | <chem>OC(=O)CCc1cccc2c1B(O)OC2</chem> [1] |
| InChI | InChI=1S/C10H11BO4/c12-9(13)5-4-7-2-1-3-8-6-15-11(14)10(7)8/h1-3,14H,4-6H2,(H,12,13) [1] |
| InChI Key | CEVOKIPNIZQANN-UHFFFAOYSA-N [1] |

Mechanism of Action: Targeting PfCPSF3

AN3661 exerts its antimalarial effect by inhibiting a crucial enzyme in the parasite's mRNA processing machinery, the Plasmodium falciparum Cleavage and Polyadenylation Specificity Factor Subunit 3 (PfCPSF3).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) PfCPSF3 is a key component of the cleavage and polyadenylation complex, which is responsible for the 3'-end processing of pre-mRNAs. This process is essential for the maturation, stability, and transport of messenger RNAs, which are subsequently translated into proteins.

By binding to and inhibiting the endonuclease activity of PfCPSF3, **AN3661** disrupts the normal processing of parasite mRNAs, leading to their degradation and a subsequent halt in protein synthesis. This ultimately results in parasite death.[\[6\]](#)[\[7\]](#) This mechanism is distinct from those of currently used antimalarial drugs, making **AN3661** a valuable tool against drug-resistant parasite strains.



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